

An In-depth Technical Guide to L-fucose Metabolism in Non-Model Organisms

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Compound of Interest

Compound Name: *L-fucose*

Cat. No.: *B118470*

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Introduction

L-fucose, a deoxyhexose sugar, is a crucial component of various glycoconjugates in both prokaryotes and eukaryotes. Its catabolism, which proceeds through the intermediate **L-fucose**, offers a unique window into the metabolic versatility of diverse microorganisms. While the L-fucose metabolic pathway is well-characterized in the model organism *Escherichia coli*, a comprehensive understanding of this process in non-model organisms is vital for fields ranging from gut microbiology and industrial biotechnology to drug development. This technical guide provides an in-depth exploration of **L-fucose** metabolism in a range of non-model bacteria and archaea, with a particular focus on the core enzymatic steps, regulatory mechanisms, and experimental methodologies.

Core Metabolic Pathway

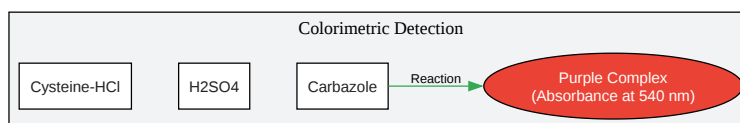
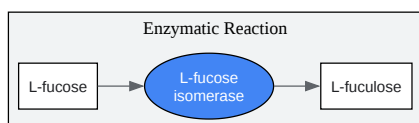
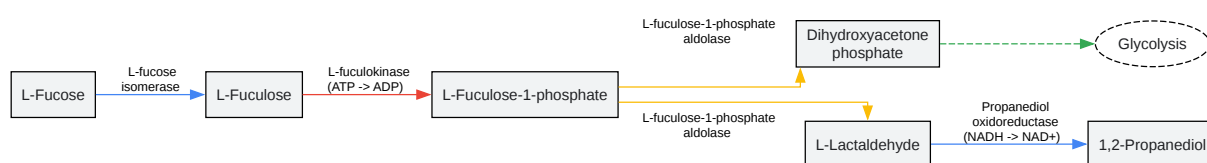
The canonical pathway for **L-fucose** metabolism involves a three-step conversion of L-fucose to intermediates that can enter central carbon metabolism. This pathway is conserved with variations across different microbial species.

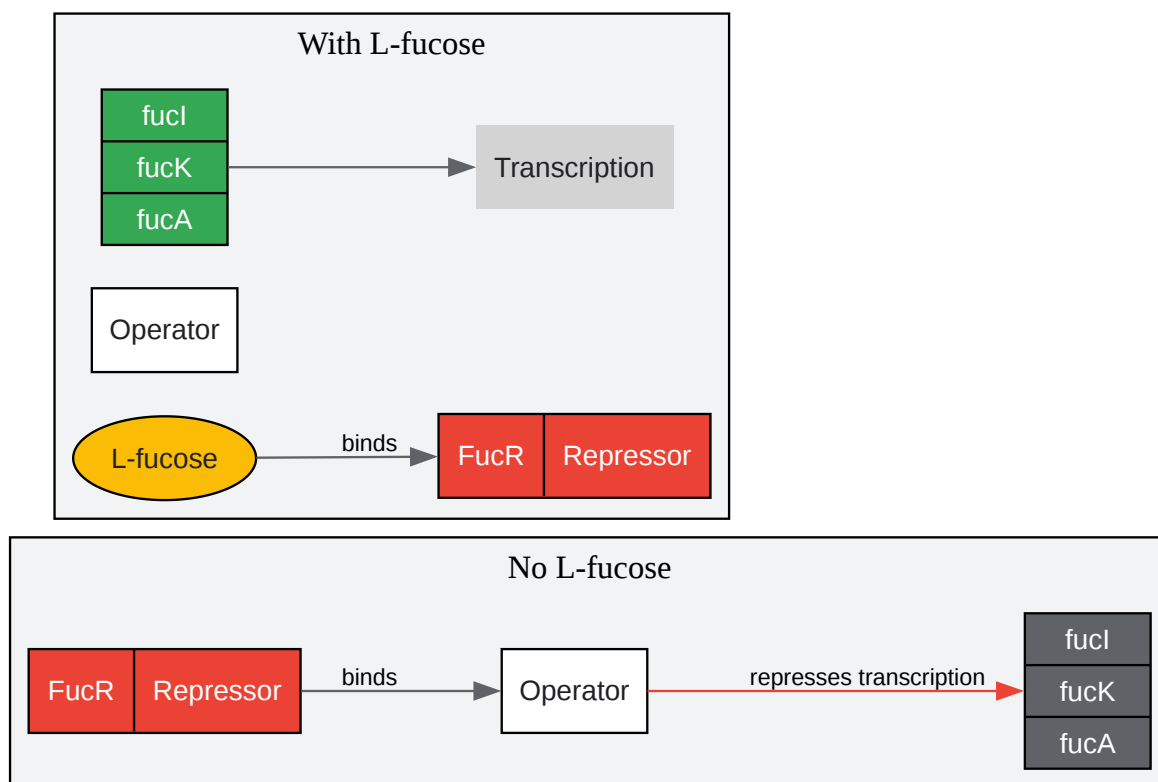
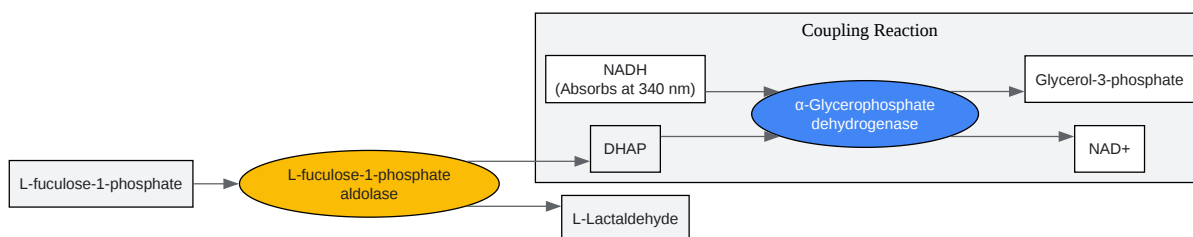
The core enzymes involved are:

- L-fucose isomerase (EC 5.3.1.25): Catalyzes the isomerization of L-fucose to **L-fucose**.

- L-fuculokinase (EC 2.7.1.51): Phosphorylates **L-fucose** to **L-fucose-1-phosphate**.
- **L-fucose-1-phosphate** aldolase (EC 4.1.2.17): Cleaves **L-fucose-1-phosphate** into dihydroxyacetone phosphate (DHAP) and L-lactaldehyde.

DHAP directly enters glycolysis, while L-lactaldehyde can be further metabolized, often to 1,2-propanediol under anaerobic conditions.





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